

Diethyl pyimDC stability in solution and storage conditions

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Compound Focus: Diethyl pyimDC

Cat. No.: S13958279

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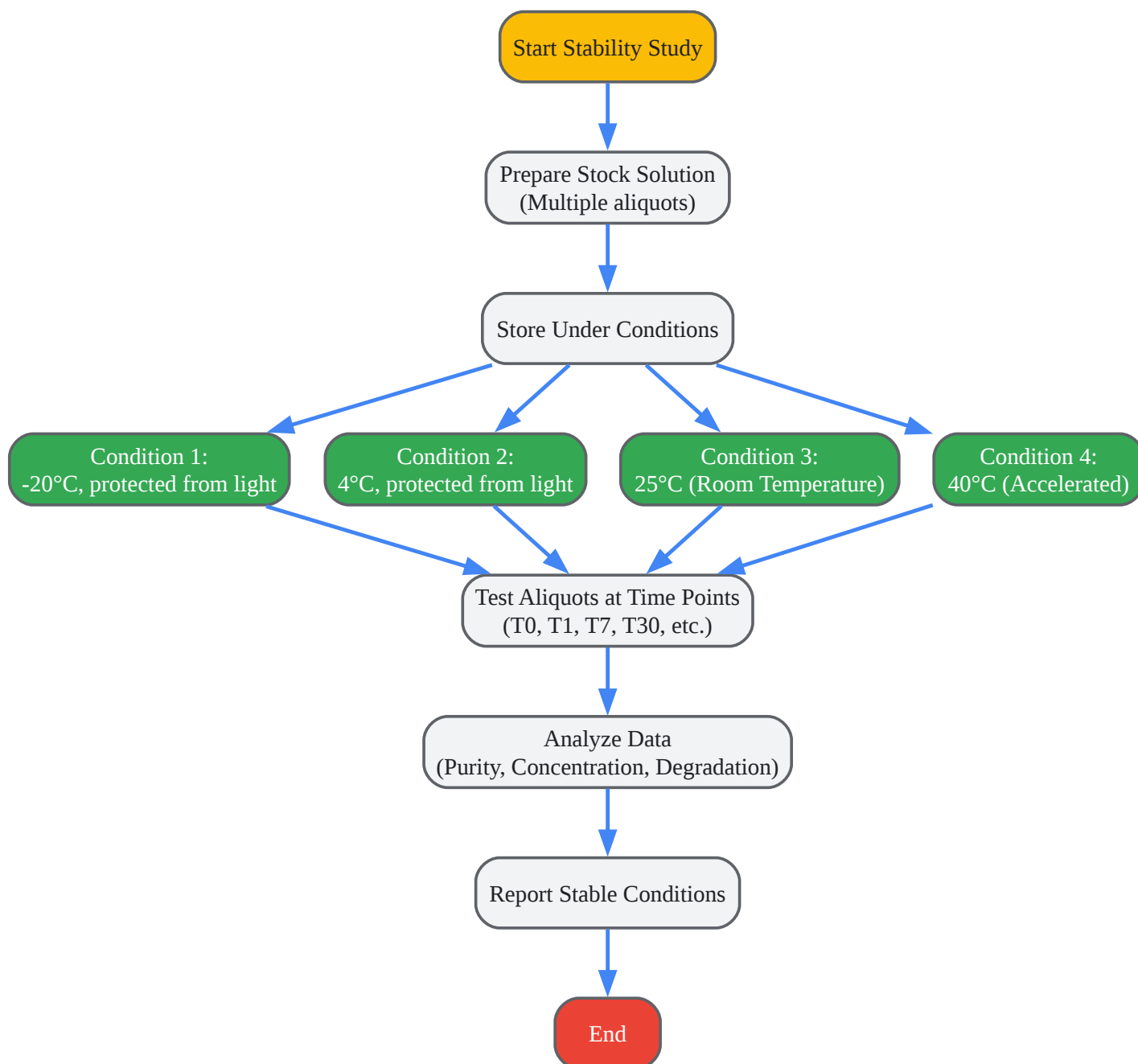
Chemical Profile & Storage Guidelines

The table below summarizes the available storage and handling information for **Diethyl pyimDC** (CAS 1821370-64-2) [1].

Parameter	Specification
CAS Number	1821370-64-2
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₄ [1]
Molecular Weight	289.29 g/mol [1]
Purity	≥98% [1]
Recommended Storage	Sealed in dry, 2-8°C [1]
Shipping Condition	Room temperature (in continental US) [1]

Recommended Stability Testing Workflow

For a technical support document, you can guide users on how to empirically determine the stability of **Diethyl pyimDC** under various conditions. The following workflow is aligned with general principles of drug substance stability testing [2].



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Detailed Experimental Protocol for Solution Stability

• Solution Preparation

- Prepare a stock solution of **Diethyl pyimDC** in a suitable, well-characterized solvent (e.g., DMSO, methanol, or a buffer relevant to your experiments).
- The concentration should be representative of its typical use in your laboratory.
- **Aliquot** the solution into multiple, small vials to avoid repeated freeze-thaw cycles of a single bulk solution.

• Storage Conditions

- Store the aliquots under a range of conditions to map the stability profile. Suggested conditions include:
 - **-20°C or -80°C** (for long-term storage)
 - **4°C** (refrigerated)
 - **25°C** (room temperature)
 - **40°C** (accelerated stability)
- For all conditions, ensure vials are **protected from light** by using amber glass or wrapping clear vials in aluminum foil [3].

• Testing Time Points and Methods

- Analyze the aliquots immediately after preparation to establish the baseline (**T=0**).
- Analyze subsequent aliquots at planned time intervals (e.g., 1 day, 7 days, 30 days).
- **Analytical Methods:** Use techniques like HPLC or UPLC to assess:
 - **Chemical Purity:** The percentage of intact **Diethyl pyimDC** versus degradation products.
 - **Concentration:** To detect any loss due to precipitation or decomposition.

Frequently Asked Questions

Q1: The manufacturer recommends storage at 2-8°C. Can I store the powder at -20°C for long-term preservation? **A:** Yes, storing the powder at -20°C is generally acceptable and often recommended for long-term storage of chemical compounds. Ensure the container is tightly sealed and protected from moisture. For solutions, the stability is dependent on the solvent, and -20°C or -80°C is typically required [1] [3].

Q2: What is the best way to handle Diethyl pyimDC to ensure its stability? **A:** Always allow the product vial to warm to room temperature before opening it in a dry environment to prevent condensation and moisture absorption. Use dry, airtight containers. When working with solutions, always use clean, dry equipment. Appropriate personal protective equipment (PPE) such as gloves and safety glasses should be worn [3].

Q3: What should I do if my experimental results are inconsistent and I suspect compound degradation? **A:** First, check the **certificate of analysis** for the lot-specific data. Then, analyze a fresh sample of your stock solution using HPLC to confirm its purity and concentration. Compare this with data from your older solutions. Implementing a routine where you regularly check the quality of key stock solutions can prevent such issues.

Q4: Are there any regulatory guidelines for conducting stability studies like this? **A:** Yes. For formal drug development, stability testing must follow guidelines such as the ICH Q1 series. These provide detailed requirements for testing frequency, storage conditions, and data presentation to support marketing applications [2]. The workflow provided is a simplified research-grade version of these principles.

Important Disclaimer on Data Gaps

The information provided here is a framework. The core data on **Diethyl pyimDC's** solution stability **must be generated experimentally in your specific context**. The stability can be significantly influenced by:

- **Solvent:** Stability in DMSO will differ from stability in an aqueous buffer.
- **Concentration:** More dilute solutions may be less stable.
- **pH:** The compound may be stable at one pH but degrade rapidly at another.

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References

1. 1821370-64-2 | Diethyl pyimDC [chemscene.com]

2. Q1 Stability Testing of Drug Substances and Drug Products [fda.gov]

3. Safe Handling and Storage of Diethylamine Hydrochloride [nbinno.com]

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Address: Ontario, CA 91761, United States

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